

Reproducibility of Isoerysenegalensein E

Experimental Results: A Comparative Guide

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Compound of Interest

Compound Name: *Isoerysenegalensein E*

Cat. No.: *B157476*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the experimental results concerning **Isoerysenegalensein E**, a prenylated isoflavone isolated from the plant *Erythrina senegalensis*. Due to the limited availability of publicly accessible primary research data on the reproducibility of its specific biological activities, this document summarizes the currently available information and presents it alongside data for comparable flavonoid compounds. This guide aims to offer a foundational understanding for researchers interested in the therapeutic potential of **Isoerysenegalensein E** and to highlight areas where further research is critically needed.

I. Overview of Isoerysenegalensein E

Isoerysenegalensein E is a member of the flavonoid family, a class of natural compounds known for their diverse biological activities. It has been reported to possess cytotoxic and anti-estrogenic properties. A systematic review of the compounds isolated from *Erythrina senegalensis* has confirmed that **Isoerysenegalensein E** is among the cytotoxic constituents of this plant^{[1][2]}.

II. Comparative Analysis of Cytotoxic Activity

While specific, peer-reviewed studies detailing the dose-response cytotoxicity of **Isoerysenegalensein E** and its reproducibility are not readily available in the public domain, a commercial supplier reports that the compound exhibits significant cytotoxicity against human

promyelocytic leukemia (HL-60) cells. To provide a basis for comparison, the following table summarizes the cytotoxic activities of other isoflavonoids isolated from *Erythrina* species and other plants, as reported in publicly available literature.

Table 1: Comparative Cytotoxicity of **Isoerysenegalsein E** and Related Flavonoids

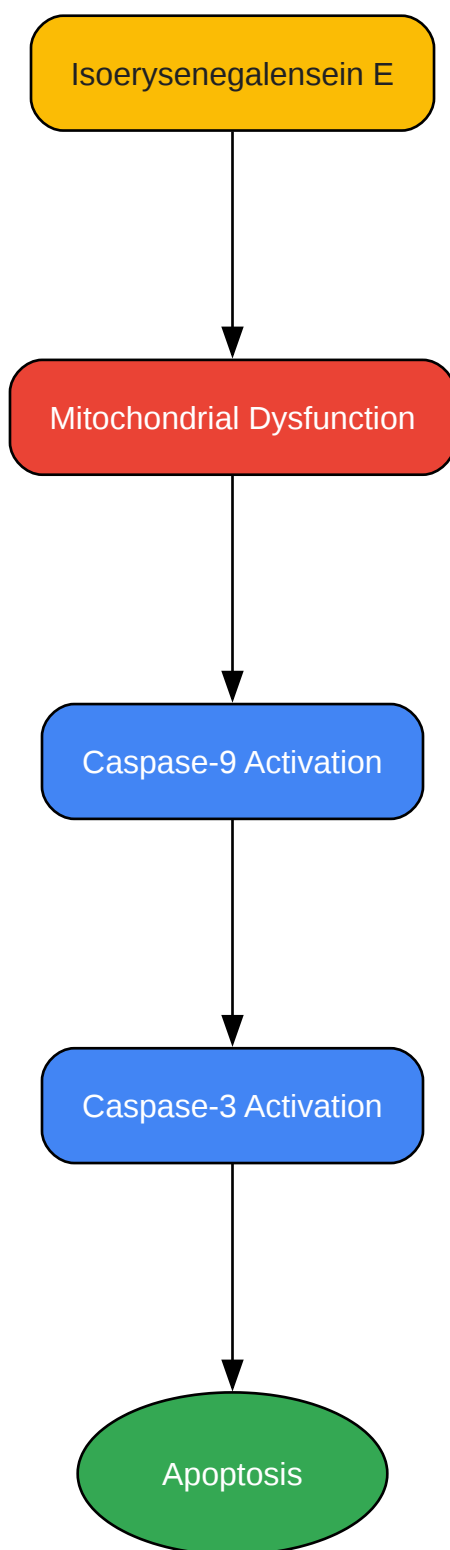
Compound	Cell Line	Assay	IC50 Value	Source
Isoerysenegalsein E	HL-60	Not Specified	Data not publicly available	TargetMol
6α-hydroxyphaseollidin	CCRF-CEM	Resazurin reduction	3.36 μM	[3]
Sigmoidin I	CCRF-CEM	Resazurin reduction	4.24 μM	[3]
Abyssinone IV	MDA-MB-231-pcDNA	Resazurin reduction	14.43 μM	[3]
Sophorapterocarpin A	CCRF-CEM	Resazurin reduction	3.73 μM	[3]
Crotakanda	MCF-7	Not Specified	79.90 μM	
Compound 2 (from <i>C. bracteata</i>)	NCI-H187	Not Specified	71.57 μM	
Compound 4 (from <i>C. bracteata</i>)	NCI-H187	Not Specified	95.47 μM	

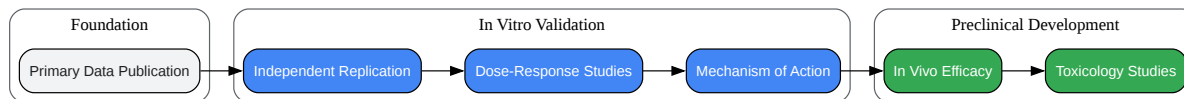
Note: The lack of standardized experimental conditions across different studies makes direct comparison of IC50 values challenging.

III. Apoptosis Induction and Signaling Pathway

According to information from a commercial vendor, **Isoerysenegalensein E** induces apoptosis in HL-60 cells. The proposed mechanism involves the activation of the intrinsic apoptotic pathway, characterized by mitochondrial dysfunction leading to the activation of caspase-9 and subsequent activation of the executioner caspase-3.

To visualize this proposed pathway, the following diagram was generated:





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References

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- 2. Systematic Review of Potential Anticancerous Activities of Erythrina senegalensis DC (Fabaceae) [ouci.dntb.gov.ua]
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